

Liquid Helium Safety & Handling: A Technical Support Resource

Author: BenchChem Technical Support Team. Date: December 2025



This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and storage of liquid **helium**. Below you will find troubleshooting guides and frequently asked questions to address common challenges and ensure the safety and integrity of your experiments.

Quantitative Data Summary

For quick reference, the following table summarizes key physical properties and storage parameters for liquid **helium**.



Property	Value	Units
Boiling Point (at 1 atm)	4.2	К
-268.9	°C	
-452.1	°F	
Liquid Density (at boiling point)	125	g/L
Gas Density (at STP)	0.1786	g/L
Liquid-to-Gas Expansion Ratio	1:740	
Latent Heat of Vaporization	20.4	kJ/kg
Recommended Dewar Pressure (Storage)	< 0.5	psig
Recommended Transfer Pressure	2 - 3	psig

Troubleshooting Guide

This guide addresses specific issues that may arise during the handling and storage of liquid **helium**.

Q1: Why is the pressure in my liquid **helium** storage dewar rapidly increasing?

A1: A rapid pressure increase in a liquid **helium** dewar is a serious safety concern and can indicate several issues. The most common causes include:

- Ice Plug Formation: Moisture from the air can freeze in the neck tube of the dewar, creating a
 plug that prevents the normal venting of helium gas.[1][2] This blockage can lead to a
 dangerous buildup of pressure.
- Vacuum Loss in Dewar Insulation: The vacuum space between the inner and outer walls of
 the dewar provides thermal insulation.[3][4] If this vacuum is compromised, the heat leak into
 the liquid **helium** will increase dramatically, causing rapid boiling and a corresponding
 pressure rise.



- External Heat Sources: Positioning the dewar too close to a heat source, such as direct sunlight, heating vents, or other equipment, will increase the rate of **helium** boil-off and pressure.[5]
- Faulty Pressure Relief Valve: The pressure relief valve may be malfunctioning or improperly set, preventing it from venting excess pressure.[1]

Troubleshooting Steps:

- Check for Ice Plugs: Visually inspect the neck tube for any visible frost or ice. If an ice plug is suspected, do not attempt to remove it by sealing the dewar. Contact your institution's safety officer or the dewar manufacturer for guidance on safely removing the plug, which may involve using a warm, dry, inert gas to gently clear the blockage.[6]
- Inspect the Dewar's Vacuum: Check the dewar's vacuum gauge, if available. A loss of vacuum is often indicated by excessive condensation or frost on the outer surface of the dewar. If a vacuum loss is suspected, move the dewar to a well-ventilated area and contact the manufacturer.
- Eliminate External Heat Sources: Ensure the dewar is stored in a cool, well-ventilated area away from any potential heat sources.
- Verify Pressure Relief Valve Function: Check that the pressure relief valve is not obstructed and appears to be functioning correctly. Do not attempt to adjust or repair the valve yourself unless you are trained to do so.

Q2: My liquid **helium** transfer is very slow or has stopped completely.

A2: A slow or stalled liquid **helium** transfer can be caused by several factors:

- Insufficient Transfer Pressure: The pressure in the source dewar may be too low to effectively push the liquid **helium** through the transfer line.[7][8]
- Ice or Debris in the Transfer Line: The transfer line itself can become blocked with frozen air or other contaminants.



- Kinked or Bent Transfer Line: A physical obstruction in the transfer line will impede the flow of liquid helium.
- Leaking Transfer Line Fittings: A poor seal at the connection points can cause a loss of pressure and reduce transfer efficiency.
- Empty Source Dewar: The source dewar may simply be out of liquid **helium**.

Troubleshooting Steps:

- Check and Adjust Transfer Pressure: Monitor the pressure in the source dewar. A transfer pressure of 2-3 psig is generally recommended.[8] If the pressure is too low, it can be gently increased using a regulated source of dry **helium** gas.
- Inspect the Transfer Line: Check for any visible kinks or sharp bends in the transfer line. Ensure all connections are secure and properly sealed.
- Check for Blockages: If an ice plug is suspected in the transfer line, the transfer should be stopped, and the line safely warmed to room temperature to clear the obstruction.
- Verify Liquid Level: Use a liquid helium level meter to confirm that there is sufficient liquid in the source dewar.

Q3: I am observing an unusually high rate of liquid **helium** boil-off.

A3: An accelerated boil-off rate can be costly and may signal an underlying issue with your storage or experimental setup.

- Poor Dewar Vacuum: As mentioned previously, a compromised vacuum in the storage dewar
 is a primary cause of increased heat leak and subsequent boil-off.[3][4]
- Thermal Oscillations: In some setups, oscillations in the helium gas within the neck tube can transfer heat down to the liquid, increasing the boil-off rate.
- Improperly Seated Equipment: Any instrumentation or probes inserted into the dewar should be properly seated to minimize heat conduction from the top flange.



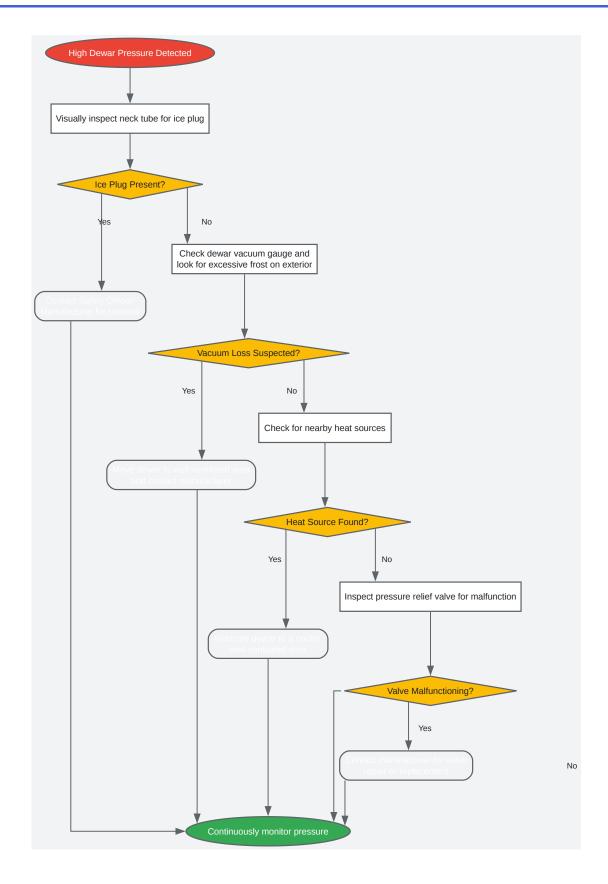
 Radiation Heat Leaks: In experimental cryostats, a poorly insulated or positioned radiation shield can lead to significant heat transfer to the liquid **helium**.

Troubleshooting Steps:

- Check Dewar Vacuum: Monitor for signs of a failing vacuum, such as excessive frost on the exterior.
- Address Thermal Oscillations: Ensure that any unused ports on the dewar are properly sealed. Sometimes, inserting a loose-fitting foam plug in the neck tube can help disrupt these oscillations.
- Verify Equipment Placement: Double-check that all probes and inserts are correctly installed according to the manufacturer's instructions.
- Inspect Radiation Shielding: In experimental setups, ensure that all radiation shields are
 properly cooled and positioned to minimize the thermal load on the liquid helium stage.

Logical Workflow Diagram





Click to download full resolution via product page

Caption: Troubleshooting workflow for high liquid helium dewar pressure.



Experimental Protocol: Safe Transfer of Liquid Helium

This protocol outlines the steps for safely transferring liquid **helium** from a storage dewar to an experimental cryostat.

- 1. Pre-Transfer Checks and Preparation:
- Personnel Training: Ensure all personnel involved in the transfer are properly trained in handling cryogenic liquids and are familiar with the emergency procedures.
- Personal Protective Equipment (PPE): All personnel must wear appropriate PPE, including:
 - Cryogenic gloves (loose-fitting)[9][10]
 - Safety goggles and a full-face shield[1][11]
 - Long-sleeved shirts and trousers without cuffs[12]
 - Closed-toe, non-porous shoes[12]
- Ventilation: The transfer area must be well-ventilated to prevent the buildup of helium gas and potential oxygen displacement.[9][13] An oxygen monitor should be used in confined spaces.[14]
- Equipment Inspection:
 - Inspect the storage dewar for any signs of damage or leaks.
 - Ensure the transfer line is clean, dry, and free of any kinks or damage.
 - Verify that the pressure relief devices on both the dewar and the cryostat are in good working order.
- 2. Transfer Procedure:
- Position Equipment: Place the storage dewar and the experimental cryostat in their final positions for the transfer. Ensure they are stable and secure.



- Connect Helium Gas Recovery (if applicable): If your facility has a helium recovery system,
 connect the vent ports of the dewar and cryostat to the recovery line.[6]
- Insert the Transfer Line into the Dewar:
 - Slowly and carefully insert the longer leg of the vacuum-insulated transfer line into the storage dewar.[2]
 - Secure the transfer line fitting to the dewar to create a good seal.
- Pre-cool the Transfer Line:
 - Slightly pressurize the storage dewar (to ~0.5 psig) to initiate a slow flow of liquid helium into the transfer line.
 - Allow the cold **helium** gas to exit the other end of the transfer line until a steady plume of white vapor is visible, indicating that the line is cold.
- Insert the Transfer Line into the Cryostat:
 - Once the transfer line is pre-cooled, carefully insert the shorter leg into the fill port of the experimental cryostat.
 - Secure the fitting to ensure a good seal.
- Initiate the Transfer:
 - Slowly increase the pressure in the storage dewar to the recommended transfer pressure (typically 2-3 psig).[8] This can be done by closing the vent valve on the dewar or by using an external source of regulated, dry **helium** gas.
 - Monitor the liquid level in the receiving cryostat using the appropriate level sensor.
- Completing the Transfer:
 - Once the cryostat is full, stop the transfer by first releasing the pressure in the storage dewar.



- Carefully remove the transfer line from the cryostat and then from the storage dewar.
- Replace all protective caps on the dewar and cryostat ports.
- 3. Post-Transfer Procedures:
- Leak Checks: After the transfer is complete, it is good practice to check for any potential helium leaks around the fittings using a helium leak detector.
- Storage: Store the transfer line in a clean, dry location.
- Documentation: Record the amount of liquid helium transferred and the final liquid level in the dewar.

Frequently Asked Questions (FAQs)

Q: What are the primary hazards associated with liquid helium?

A: The main hazards of liquid helium are:

- Extreme Cold: Contact with liquid **helium** or cold **helium** vapor can cause severe frostbite or "cold burns."[9][11]
- Asphyxiation: Liquid helium has a large liquid-to-gas expansion ratio (about 1:740).[9] A spill in a poorly ventilated area can displace oxygen, leading to a risk of asphyxiation.[11][13]
 Helium is colorless and odorless, so it does not have any warning properties.[9][13]
- Pressure Buildup and Explosions: If liquid helium is stored in a sealed container without
 proper pressure relief, the pressure from the boiling liquid can cause the container to rupture
 violently.[1][6] This is especially a risk if an ice plug forms in the vent line.

Q: What type of gloves should I wear when handling liquid **helium**?

A: You should wear loose-fitting, insulated cryogenic gloves.[9][10] The loose fit is crucial so that you can quickly remove the glove if liquid **helium** splashes into it.[14] Do not wear any jewelry on your hands or wrists, as these can freeze to your skin if they come into contact with the cryogenic liquid.[9]



Q: Can I transport liquid helium in a personal vehicle?

A: It is strongly advised not to transport liquid **helium** in a private or enclosed vehicle. A sudden release of **helium** gas in a confined space could be fatal due to oxygen displacement.[2] Cryogens should only be transported in vehicles designed for that purpose, and passengers should never accompany cryogens in an elevator.[9]

Q: How do I detect a **helium** leak?

A: Due to its small atomic size, **helium** is an effective leak detection agent.[15][16] A mass spectrometer leak detector is the most sensitive and common method for identifying small leaks.[15][16] For larger leaks, a simple soap solution can be applied to joints and fittings; the formation of bubbles will indicate a leak.

Q: What should I do in the event of a large liquid **helium** spill?

A: In the case of a large spill, you should:

- Evacuate the area immediately.[9][17]
- If possible without risk, increase ventilation to the area by opening doors and windows.
- Prevent others from entering the area.
- Notify your institution's emergency response team or safety officer.
- Do not re-enter the area until the oxygen levels have been confirmed to be safe (at least 19.5%) by a properly calibrated oxygen monitor.[13][14]

Emergency Contact Information

In case of an emergency, please contact:

- Your Institution's Emergency Response / Safety Office: [Insert Phone Number]
- Principal Investigator / Lab Supervisor: [Insert Phone Number]
- Medical Emergency: [Insert Emergency Services Number, e.g., 911]



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. H&S Section 7: Safe Handling of Cryogenic Liquids | College of Chemistry [chemistry.berkeley.edu]
- 2. RRCAT- Raja Ramanna Centre for Advanced Technology, Indore [rrcat.gov.in]
- 3. Why Helium Requires Special Cryogenic Storage Conditions [eureka.patsnap.com]
- 4. kadel.com [kadel.com]
- 5. ehs.oregonstate.edu [ehs.oregonstate.edu]
- 6. photon-science.desy.de [photon-science.desy.de]
- 7. 2210pc.chem.uic.edu [2210pc.chem.uic.edu]
- 8. cso.caltech.edu [cso.caltech.edu]
- 9. ehs.washington.edu [ehs.washington.edu]
- 10. hazchemsafety.com [hazchemsafety.com]
- 11. Liquid Nitrogen Safety [physics.purdue.edu]
- 12. 16.10.1 Cryogenic Safety Guidelines [ehs.cornell.edu]
- 13. ehs.mit.edu [ehs.mit.edu]
- 14. airproducts.com [airproducts.com]
- 15. Helium Leak Testing Everything You Need to Know Rache Corp [rache.com]
- 16. provac.com [provac.com]
- 17. Emergency procedures Department of Biology, University of York [york.ac.uk]
- To cite this document: BenchChem. [Liquid Helium Safety & Handling: A Technical Support Resource]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201725#challenges-in-handling-and-storing-liquid-helium-safely]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com